

Essential Safety and Handling Protocols for SNG-1153

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Compound of Interest

Compound Name: SNG-1153

Cat. No.: B610900

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Disclaimer: No Safety Data Sheet (SDS) specifically for "**SNG-1153**" has been identified. The following safety information is based on the SDS for a similarly cataloged product, S7653 from Sigma-Aldrich, which is stated to be a non-hazardous substance. However, the chemical identity of **SNG-1153** has not been definitively confirmed as identical to S7653. Therefore, it is imperative to handle **SNG-1153** with caution, treating it as a potentially hazardous compound of unknown toxicity. The information provided here should be used as a guideline and supplemented by a thorough risk assessment conducted by qualified personnel.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **SNG-1153**, a novel anticancer agent. [1] The protocols outlined below are designed to ensure the safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

Given the unknown nature of **SNG-1153**, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be ANSI/ISEA Z87.1 compliant.
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Check for tears before and during use.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	N95 or Higher Respirator	Recommended when handling the powder outside of a certified chemical fume hood.

Engineering Controls

To minimize exposure, all handling of powdered **SNG-1153** should be performed within a certified chemical fume hood. The fume hood provides primary containment and protects the user from inhaling airborne particles.

Handling and Storage Procedures

Handling:

- **Weighing:** Weigh the powdered compound within the chemical fume hood. Use a dedicated, labeled weigh boat.
- **Solution Preparation:** Prepare solutions within the chemical fume hood. Add the solvent to the powdered **SNG-1153** slowly to avoid splashing.
- **General Hygiene:** Avoid all direct contact with the compound. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

Storage:

- Store **SNG-1153** in a tightly sealed, clearly labeled container.

- The storage area should be cool, dry, and well-ventilated.
- Store away from incompatible materials (strong acids, bases, and oxidizing agents).

Spill and Emergency Procedures

Spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, gently cover the powder with an absorbent material (e.g., vermiculite, sand).
- Clean: Wearing appropriate PPE, carefully scoop the contained material into a labeled, sealed waste container.
- Decontaminate: Clean the spill area with a suitable decontaminating solution, followed by soap and water.

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **SNG-1153**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.

- Collect all waste in a designated, labeled, and sealed container.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **SNG-1153** down the drain or in the regular trash.

SNG-1153 Mechanism of Action

Research has shown that **SNG-1153** acts as a novel anticancer agent by inhibiting the growth of lung cancer stem/progenitor cells.[1] The mechanism of action involves the induction of β -catenin phosphorylation, which subsequently leads to its down-regulation.[1]



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Caption: **SNG-1153** signaling pathway in lung cancer stem cells.

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References

- 1. A novel anticancer agent SNG1153 inhibits growth of lung cancer stem/progenitor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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